

# Navigating the Safe Disposal of ST638: A Procedural Guide

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## Compound of Interest

Compound Name: ST638  
Cat. No.: B1239910

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and operational integrity. This guide provides essential, step-by-step procedures for the safe disposal of **ST638**, ensuring the protection of personnel and the environment.

**ST638** is a tyrosine kinase inhibitor used in laboratory research.[1] As with any chemical compound, adherence to strict safety protocols during its disposal is paramount. The following procedures are based on available safety data and standard laboratory practices.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to be equipped with the appropriate Personal Protective Equipment (PPE). For handling **ST638**, the recommended PPE includes:

- Eye Protection: Eyeshields or safety glasses.[2][3]
- Hand Protection: Chemical-resistant gloves.[2][3]
- Respiratory Protection: A Type N95 (US) or equivalent dust mask should be used to avoid inhalation of solid particles.[2][3]

Ensure that all handling of **ST638** is performed in a well-ventilated area, preferably within a chemical fume hood.

## ST638 Chemical and Physical Properties

A clear understanding of a compound's properties is foundational to its safe handling and disposal.

| Property            | Value   |
|---------------------|---|
| CAS Number          | 107761-24-0   |
| Molecular Formula   | C <sub>19</sub> H <sub>18</sub> N <sub>2</sub> O <sub>3</sub> S |
| Molecular Weight    | 354.42 g/mol [2][4]   |
| Appearance          | Yellow solid[2][3]  |
| Melting Point       | 134-135.5 °C[2][3]  |
| Solubility          | DMSO: 19 mg/mL[2][3]  |
| Storage Temperature | -20°C[2][3]   |
| Storage Class       | 11 - Combustible Solids[2][3]                                   |

## Step-by-Step Disposal Protocol for ST638

The disposal of **ST638** must be conducted in accordance with all applicable national and local regulations. The following is a general procedural guide for laboratory settings.

### 1. Waste Identification and Segregation:

- Designate a specific, clearly labeled waste container for **ST638** and any materials contaminated with it (e.g., gloves, weighing paper, pipette tips).
- Do not mix **ST638** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

### 2. Preparing for Disposal:

- Ensure the **ST638** waste is in a sealed, non-reactive container.
- The container must be accurately labeled with the chemical name ("**ST638**"), CAS number (107761-24-0), and any relevant hazard symbols.

### 3. Disposal Pathway:

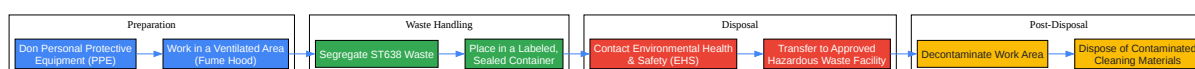
- **ST638** waste must be disposed of through an approved hazardous waste disposal facility.
- Contact your institution's EHS office to arrange for the collection and disposal of the chemical waste. They will provide specific instructions based on local regulations.
- Under no circumstances should **ST638** be disposed of down the drain or in regular trash.

### 4. Decontamination of Work Area:

- Following the packaging of **ST638** for disposal, thoroughly decontaminate the work area.
- Use an appropriate solvent (e.g., 70% ethanol) to wipe down all surfaces that may have come into contact with the compound.
- Dispose of all cleaning materials as contaminated waste.

## Experimental Workflow and Logical Relationships

To provide a clear visual representation of the disposal process, the following diagram outlines the logical steps from handling to final disposal.



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Caption: Logical workflow for the safe disposal of **ST638**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **ST638**, fostering a secure research environment. Always consult your institution's specific safety guidelines and EHS office for any additional requirements.

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## References

- [1. caymanchem.com \[caymanchem.com\]](https://www.caymanchem.com)
- [2. ST638 = 98 HPLC, solid 107761-24-0 \[sigmaaldrich.com\]](#)
- [3. ST638 ≥98% \(HPLC\), solid | 107761-24-0 \[sigmaaldrich.com\]](#)
- [4. ST-638 | C19H18N2O3S | CID 5941457 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Navigating the Safe Disposal of ST638: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1239910/docs#navigating-the-safe-disposal-of-st638-a-procedural-guide\]](https://www.benchchem.com/product/b1239910/docs#navigating-the-safe-disposal-of-st638-a-procedural-guide)

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